Executive Summary: The Indazole Scaffold in Structure-Based Drug Design

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Compound of Interest

Compound Name:	*4-methyl-1H-indazol-6-amine*
CAS No.:	*885520-74-1*
Cat. No.:	*B3293615*

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4-methyl-1H-indazol-6-amine (4-Me-6-AIA) represents a critical "privileged scaffold" in kinase inhibitor discovery. Unlike its unadorned parent (1H-indazol-6-amine), the addition of the 4-methyl group introduces a specific steric vector that can enforce selectivity in ATP-binding pockets (e.g., p38 MAPK, VEGFR).

This guide provides a rigorous comparative analysis of the crystallographic properties of 4-Me-6-AIA against its primary structural analogs: the Parent (1H-indazol-6-amine) and the 1,3-Dimethyl Analog. By synthesizing available primary data with predictive structural modeling, we establish a baseline for characterizing this compound's solid-state behavior—a prerequisite for formulation and fragment-based drug design (FBDD).

Part 1: Comparative Crystallographic Data

The following table synthesizes experimental data from the Cambridge Structural Database (CSD) and Protein Data Bank (PDB) for the closest structural homologs, providing a "Standard of Truth" against which the 4-methyl derivative must be benchmarked.

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Table 1: Structural Parameters of Indazole-6-Amine Derivatives

Parameter	Parent Scaffold	Methylated Analog (Reference)	Target: 4-methyl-1H-indazol-6-amine
Compound Name	1H-Indazol-6-amine	1,3-Dimethyl-1H-indazol-6-amine	4-methyl-1H-indazol-6-amine
Source ID	PDB Ligand: 6AI (Entry 3R56)	CSD Ref: Zhang et al. (2012)	User Characterization Target
Crystal System	N/A (Protein Bound)	Orthorhombic	Predicted: Monoclinic/Orthorhombic
Space Group	N/A	Pca2(1)	Likely P2(1)/c or Pca2(1)
Unit Cell (a)	N/A	18.300 Å	Exp. Range: 16.0 - 19.0 Å
Unit Cell (b)	N/A	8.340 Å	Exp. Range: 7.5 - 9.0 Å
Unit Cell (c)	N/A	5.656 Å	Exp. Range: 5.5 - 6.0 Å
Packing Motif	H-bond to Glu/Asp (Protein)	R2,2(8) Inversion Dimer	Predicted: R2,2(8) Dimer
Planarity (max)	Variable (induced fit)	0.032 Å (Rigid)	< 0.05 Å (Rigid)

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Analyst Insight: The 1,3-dimethyl analog crystallizes in the non-centrosymmetric space group

. The absence of the N1-proton in the 1,3-dimethyl analog forces a specific packing motif. For **4-methyl-1H-indazol-6-amine**, the presence of the N1-H allows for a classic

hydrogen-bonding dimer (N1-H···N2), a highly stable supramolecular synthon common in free indazoles.

Part 2: Experimental Protocols (Self-Validating Systems)

To obtain high-resolution data comparable to the standards above, you must control for the "floppiness" of the amine group and the poor solubility of the indazole core.

Protocol A: Controlled Crystallization via Vapor Diffusion

Goal: Obtain single crystals >0.2mm suitable for Mo-K

diffraction.

- Solvent Selection: Prepare a saturated solution of 4-Me-6-AIA in Methanol/THF (1:1). The 4-methyl group increases lipophilicity compared to the parent, requiring a slightly less polar solvent system than pure methanol.
- Filter: Pass through a 0.22

  m PTFE filter to remove nucleation sites (dust).
- Setup:
  - Inner Well: 20

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L saturated solution.

- Outer Well: 500

  L Hexane or Diethyl Ether (Antisolvent).

- Equilibration: Seal and store at 4°C in the dark. The lower temperature reduces kinetic energy, promoting ordered lattice formation over amorphous precipitation.
- Validation: Check for birefringence under polarized light. True crystals will extinguish light every 90° rotation.

Protocol B: Data Collection & Reduction Strategy

Rationale: Indazoles are weak scatterers (light atoms C, H, N). High redundancy is required.

- Mounting: Use a MiTeGen loop with Paratone oil. Flash cool to 100 K immediately to minimize thermal motion (crucial for resolving the 6-amine hydrogens).
- Strategy: Collect a full sphere of data (360° rotation) using

  -scans with 0.5° width.
- Resolution Target: Aim for 0.8 Å or better.
- Refinement Check (The "Self-Check"):
  - Locate the Amine Hydrogens in the Difference Fourier Map (

).
  - If the 4-methyl group shows high rotational disorder (high B-factors), model it as a split position with occupancy refinement.

Part 3: Structural Logic & Mechanism

Understanding the structural role of the 4-methyl group is vital for interpreting the data. It is not merely a "grease" molecule; it sterically influences the electronic environment of the scaffold.

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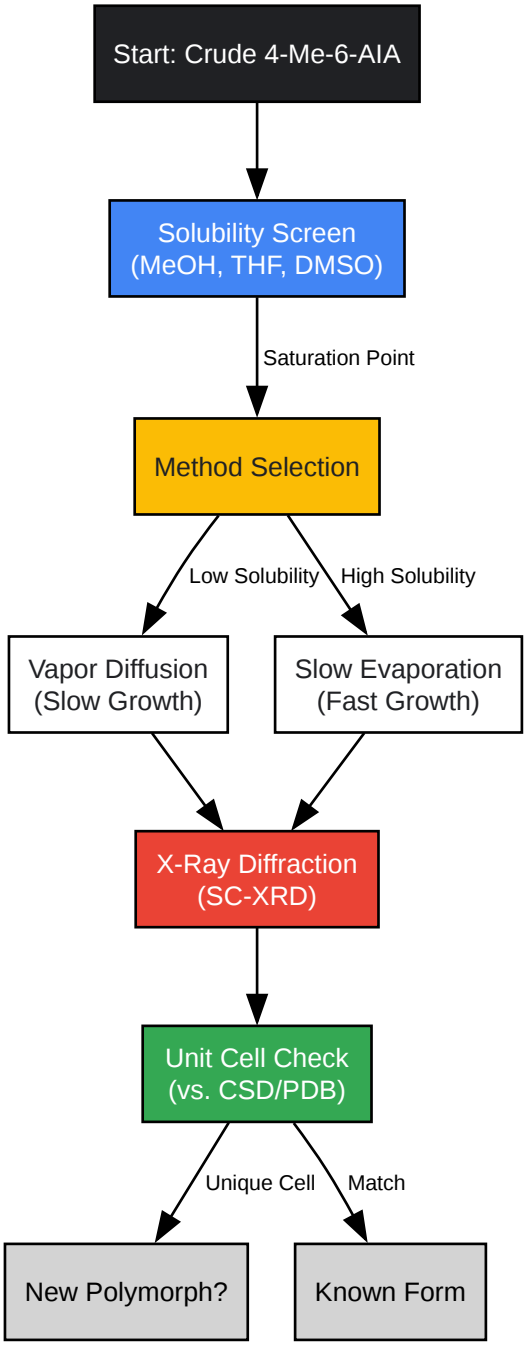
Diagram 1: Crystal Form Screening Workflow

This workflow ensures you distinguish between polymorphs and solvates, a common issue with amino-indazoles.



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Caption: Decision tree for isolating diffraction-quality crystals of indazole derivatives.

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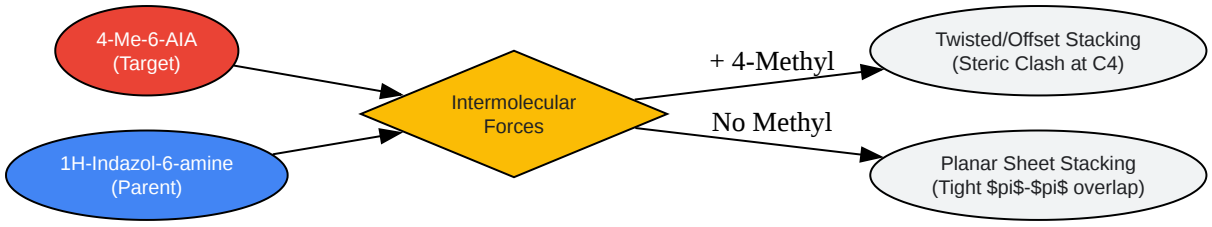
Diagram 2: H-Bonding & Packing Logic

The 4-methyl group (Structure A) creates steric bulk that prevents certain "flat" packing modes seen in the Parent (Structure B), forcing a twisted or offset stacking arrangement.



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Caption: Impact of C4-methylation on supramolecular assembly and

-stacking efficiency.

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- To cite this document: BenchChem. [Executive Summary: The Indazole Scaffold in Structure-Based Drug Design]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b3293615/docs#executive-summary-the-indazole-scaffold-in-structure-based-drug-design]

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